

Analytical methods for the characterization of 4-Butoxypiperidine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Butoxypiperidine

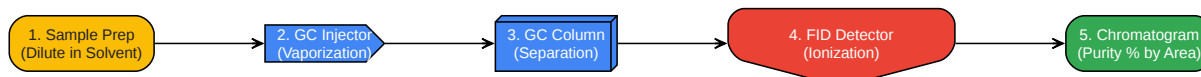
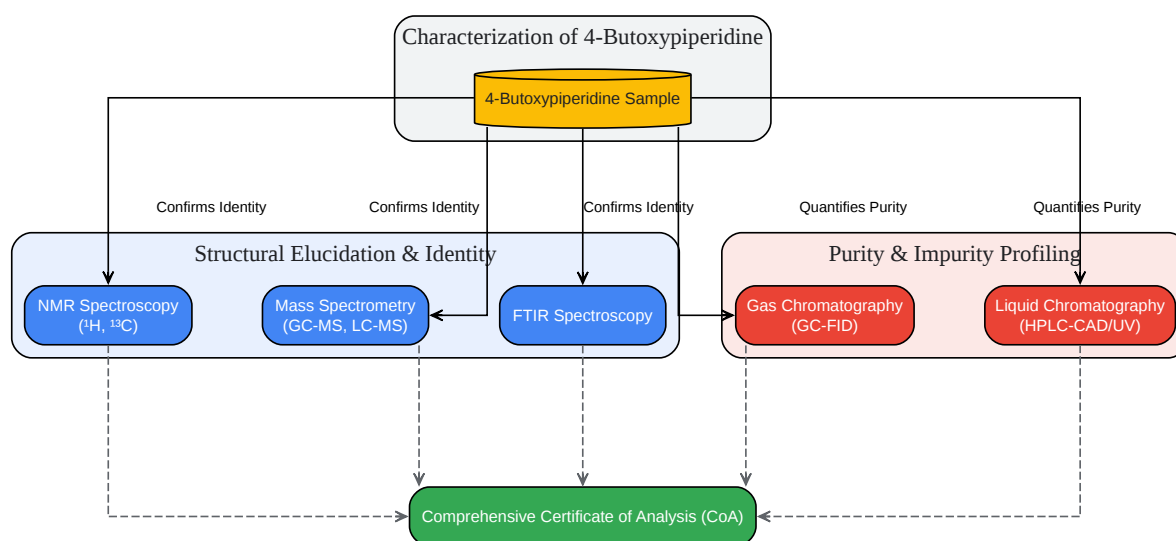
CAS No.: 88536-10-1

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A Holistic Strategy for Comprehensive Characterization

A robust analytical characterization of a pharmaceutical intermediate like **4-Butoxypiperidine** relies on an orthogonal approach. We combine techniques that provide structural information (NMR, MS, FTIR) with those that excel at quantifying purity and separating impurities (GC, HPLC). This strategy ensures that the molecule's identity is confirmed, and its purity profile is understood with a high degree of certainty.



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